

Application Notes and Protocols: Combining Disbac10 with Other Fluorescent Probes

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Compound of Interest

Compound Name: Disbac10
Cat. No.: B10767256

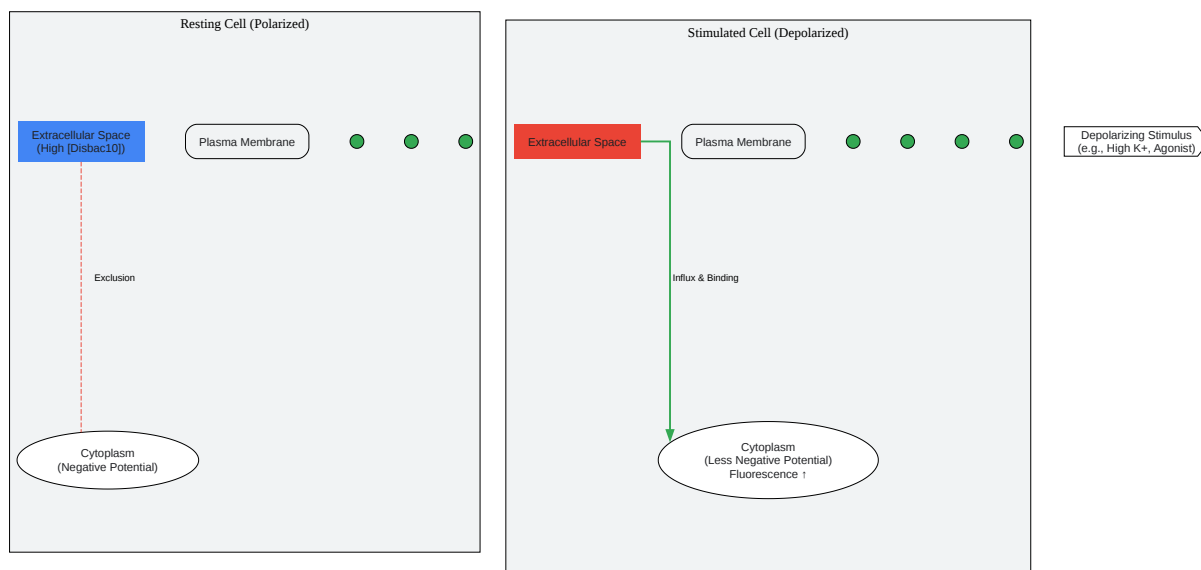
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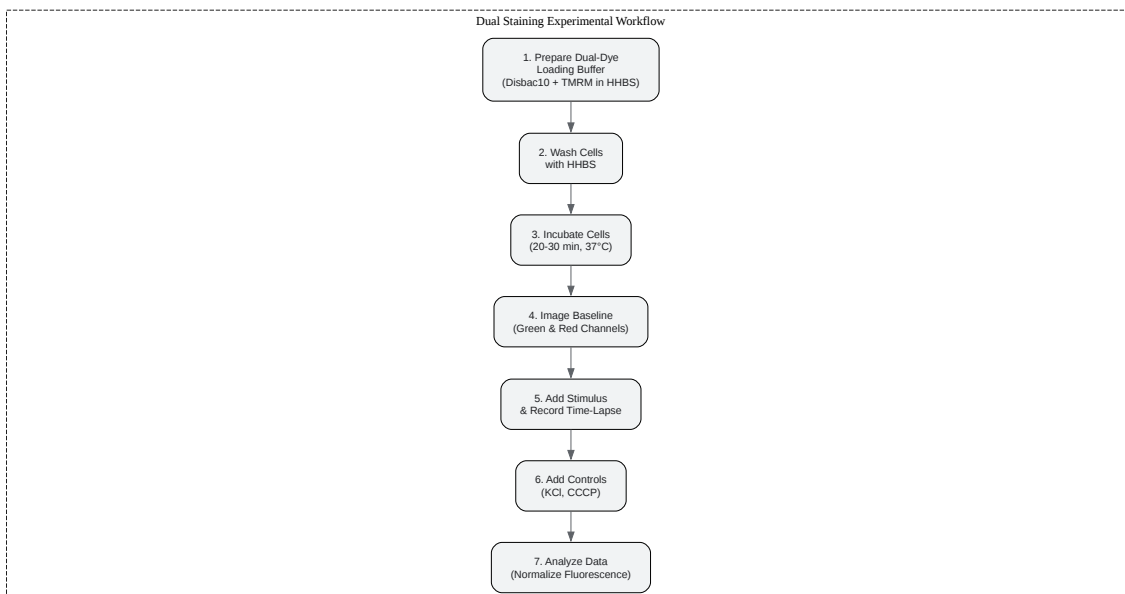
These application notes provide detailed protocols and guidelines for researchers, scientists, and drug development professionals on the simultaneous use of **Disbac10**, a fluorescent probe for monitoring plasma membrane potential, with other fluorescent indicators. This approach, known as multiplex imaging, enables the contextual analysis of cellular signaling events, providing deeper insights into complex biological pathways.

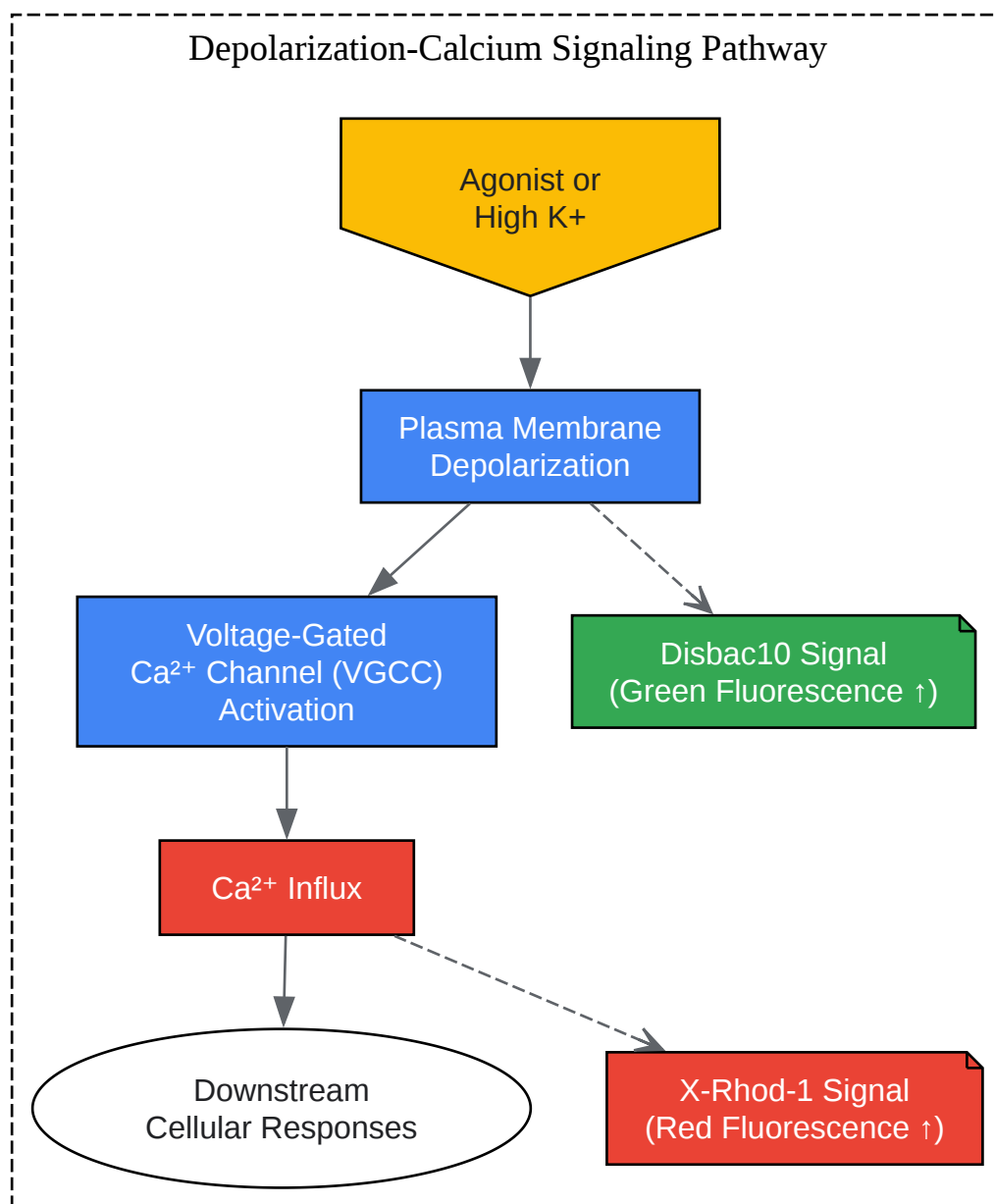
Introduction to Disbac10 (DiBAC₄(3))

Disbac10 is a member of the bis-oxonol family of slow-response potentiometric probes, with the most common variant being DiBAC₄(3). These probes are powerful tools for measuring changes in cellular plasma membrane potential.

Mechanism of Action: DiBAC₄(3) is an anionic, lipophilic dye. Due to its negative charge, it is typically excluded from cells that maintain a negative resting membrane potential. Upon membrane depolarization (the cell interior becoming less negative), the dye translocates into the cell's cytoplasm. Inside the cell, it binds to intracellular proteins and lipid-rich structures, leading to a significant enhancement in its fluorescence quantum yield.^{[1][2][3]} Consequently, an increase in fluorescence intensity directly correlates with cellular depolarization, while a decrease indicates hyperpolarization.^[4] Because it is an anionic dye, it is actively excluded from the negatively charged interior of healthy mitochondria, making it specific for reporting plasma membrane potential.^[1]







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References

- 1. interchim.fr [interchim.fr]
- 2. Slow-Response Probes—Section 22.3 | Thermo Fisher Scientific - JP [thermofisher.com]
- 3. Characterization of the steady-state and dynamic fluorescence properties of the potential-sensitive dye bis-(1,3-dibutylbarbituric acid)trimethine oxonol (Dibac4(3)) in model systems and cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. DiBAC4(3) [Bis-(1,3-dibutylbarbituric acid)trimethine oxonol] UltraPure Grade - 25 mg [eurogentec.com]
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